

Physical and chemical properties of cobalt(II) phosphate

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Compound of Interest

Compound Name: Cobalt(II) phosphate

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An In-depth Technical Guide to Cobalt(II) Phosphate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core physical and chemical properties of **cobalt(II) phosphate**, including detailed experimental protocols for its synthesis and characterization.

Core Properties and Identifiers

Cobalt(II) phosphate, with the chemical formula $\text{Co}_3(\text{PO}_4)_2$, is an inorganic compound also known as cobalt violet.^{[1][2]} It is composed of cobalt cations (Co^{2+}) and phosphate anions (PO_4^{3-}).^[3] The material exists in both anhydrous and hydrated forms, with the octahydrate ($\text{Co}_3(\text{PO}_4)_2 \cdot 8\text{H}_2\text{O}$) and tetrahydrate ($\text{Co}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$) being common.^[4]

Identifier	Value
Chemical Formula	$\text{Co}_3(\text{PO}_4)_2$
Molar Mass	366.74 g/mol [4][5][6][7]
CAS Number	13455-36-2 (anhydrous)[2][4][8][5][9]
10294-50-5 (octahydrate/hydrate)[4][10]	
EC Number	236-655-6[2][8]
Synonyms	Cobaltous phosphate, Cobalt orthophosphate, Tricobalt bis(orthophosphate), Pigment Violet 14[4][8][7]

Physical Properties

Cobalt(II) phosphate is typically a violet, pink, or red crystalline powder.[1][2][4][8][7] Its hydrated forms appear as a red-violet powder, while the anhydrous form is a violet solid.[4]

Property	Value	Notes
Appearance	Violet / Pink-to-Red Crystalline Powder[2][4][8]	The exact color can depend on the hydration state.
Density	3.81 g/cm ³ (anhydrous)[2][4]	2.769 g/mL (octahydrate)[10]
Melting Point	1,160 °C (2,120 °F; 1,430 K)[2][4]	
Boiling Point	158 °C[8]	
Solubility in Water	Insoluble[2][3][4][8]	Only trace amounts dissolve under standard conditions.[11]
Solubility Product (Ksp)	2.05×10^{-35}	
Solubility in Acids	Soluble in mineral acids[10][11]	Reacts with strong acids to form soluble cobalt(II) salts and phosphoric acid.[3][11]
Magnetic Susceptibility (χ)	$28,110.0 \cdot 10^{-6}$ cm ³ /mol[2]	
Refractive Index (n D)	1.7[2][8]	

Chemical Properties and Structure

Crystal Structure

Anhydrous **cobalt(II) phosphate** crystallizes in the monoclinic P2₁/c space group.[12] Its structure is characterized by discrete phosphate anions (PO₄³⁻) that bridge cobalt cations.[4] The cobalt ions are found in two different coordination environments: octahedral (six-coordinate) and pentacoordinate, in a 1:2 ratio.[4] The phosphate tetrahedra share corners with the cobalt polyhedra to form a dense, three-dimensional framework.[12]

Ammonium **cobalt(II) phosphate** monohydrate (NH₄CoPO₄·H₂O), a related compound, crystallizes in the orthorhombic system, with layers of interconnected CoO₄ and PO₄ tetrahedra.[13]

Thermal Decomposition

The thermal stability of **cobalt(II) phosphate** and its hydrated precursors is a key property for the synthesis of novel materials.^[13] The thermal decomposition of hydrated cobalt phosphates involves multiple stages:

- Dehydration: Heating hydrated forms, such as the tetrahydrate or octahydrate, leads to the loss of water molecules to form the anhydrous material.^{[1][14]} For instance, the thermal decomposition of cobalt(II) acetate tetrahydrate is complete by 150 °C.^[15]
- Anion Condensation: At higher temperatures, the dihydrogenphosphate anion undergoes condensation. For $\text{Co}(\text{H}_2\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$, this process begins around 185 °C, forming condensed phosphates and polyphosphoric acids.^[16]
- Crystallization: The final product of thermolysis for $\text{Co}(\text{H}_2\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$ is cobalt cyclotetraphosphate ($\text{Co}_2\text{P}_4\text{O}_{12}$), which crystallizes around 345 °C.^[16]

Reactivity

Cobalt(II) phosphate is generally stable under normal conditions but can react with strong oxidizing agents.^[3] It is insoluble in water but dissolves in strong mineral acids.^{[3][10][11]} This reactivity is due to the protonation of the phosphate anion by the acid, which shifts the solubility equilibrium and results in the formation of soluble cobalt(II) salts and phosphoric acid.^{[3][11]}

Experimental Protocols

Synthesis of Cobalt(II) Phosphate (Co-precipitation Method)

A common and effective method for synthesizing various nanostructures of cobalt phosphate is co-precipitation, which involves the precipitation of a solid from a solution containing the constituent ions.^{[17][18]}

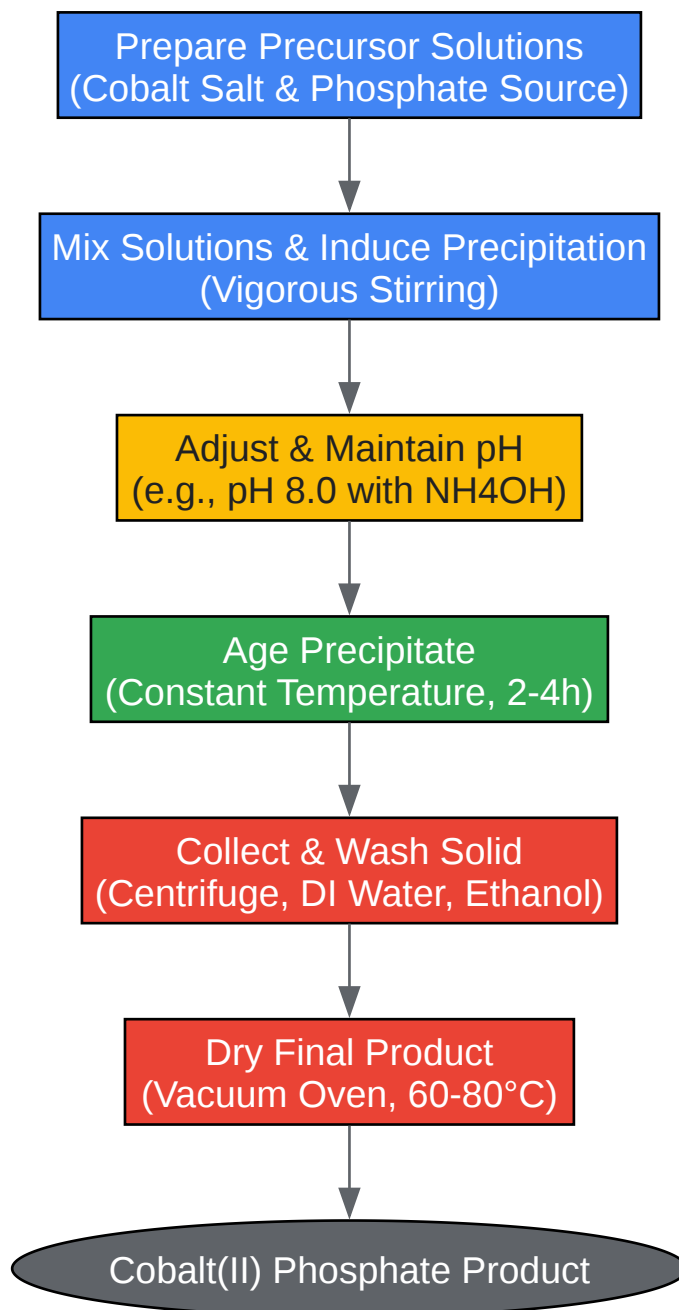
Materials:

- A soluble cobalt(II) salt (e.g., cobalt(II) chloride hexahydrate, $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$).
- A phosphate source (e.g., diammonium hydrogen phosphate, $(\text{NH}_4)_2\text{HPO}_4$).^[13]
- Deionized water.

- A pH-adjusting solution (e.g., ammonium hydroxide, NH_4OH).

Procedure:

- Precursor Solution Preparation: Prepare separate aqueous solutions of the cobalt(II) salt and the ammonium phosphate source.[\[19\]](#)
- Precipitation: While stirring vigorously, slowly add the cobalt(II) salt solution to the ammonium phosphate solution.[\[19\]](#) A precipitate will form.
- pH Adjustment: Carefully monitor and adjust the pH of the reaction mixture to the desired level (a range of 5.0 to 9.5 is often used) by adding ammonium hydroxide dropwise. The pH is a critical parameter that influences the final product.[\[13\]](#)
- Aging: Allow the mixture to stir continuously at a constant temperature for a set period (e.g., 2-4 hours) to promote particle growth and stabilization. The reaction temperature can influence the hydration state of the product; for example, forming the monohydrate is favored at 40-60 °C.[\[13\]](#)[\[19\]](#)
- Washing and Collection: Collect the precipitate by centrifugation or filtration. Wash the collected solid repeatedly with deionized water and then with ethanol to remove unreacted ions and byproducts.
- Drying: Dry the final product in an oven at a suitable temperature (e.g., 60-80 °C) until a constant weight is achieved.[\[19\]](#)



Workflow for Co-precipitation Synthesis of Cobalt(II) Phosphate.

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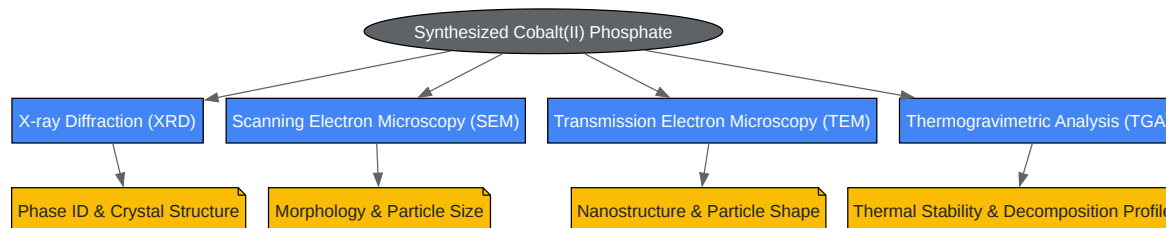
Caption: Workflow for Co-precipitation Synthesis of **Cobalt(II) Phosphate**.

Characterization Techniques

Following synthesis, a suite of analytical techniques is employed to confirm the identity, purity, structure, and morphology of the **cobalt(II) phosphate** product.

Standard Characterization Workflow:

- Powder X-ray Diffraction (XRD): Used to identify the crystalline phase and determine the crystal structure and crystallite size of the synthesized material.[17]
- Scanning Electron Microscopy (SEM): Provides information on the surface morphology, particle size, and shape of the product.[17][18] For example, SEM can reveal flower-like nanostructures composed of aggregated plates.[18]
- Transmission Electron Microscopy (TEM): Offers higher resolution imaging to determine the size and shape of primary nanoparticles, often revealing spherical particles in the 30-50 nm range.[17][18]
- Chemical Analysis: Techniques such as elemental analysis are used to confirm the chemical composition and purity of the final product.[17]
- Thermogravimetric Analysis (TGA): Used to study the thermal stability and decomposition behavior of the material, particularly for hydrated samples.[20]



Logical Workflow for Characterization of Cobalt(II) Phosphate.

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Caption: Logical Workflow for Characterization of **Cobalt(II) Phosphate**.

Applications in Research and Development

Cobalt(II) phosphate is a material of significant interest in several advanced fields:

- **Catalysis:** Thin films of **cobalt(II) phosphate** have been identified as effective and stable catalysts for water oxidation, a critical process for producing green hydrogen.^{[1][2][4]} Its catalytic properties are also utilized in advanced oxidation processes for degrading persistent organic pollutants in wastewater.^[4]
- **Energy Storage:** The compound is extensively studied for its electrochemical properties, particularly as a cathode material in lithium-ion batteries.^[4]
- **Pigments:** Commercially, it is known as "cobalt violet" and has been used as a pigment in ceramics, glass, and artists' paints.^{[1][2][4][14]}
- **Biomedical Research:** While less explored, related cobalt compounds have shown biocompatibility, and cobalt phosphate nanoparticles have demonstrated significant anti-acanthamoebic activity, suggesting potential for therapeutic applications.^[4] The cytotoxicity of cobalt phosphate appears to be size-dependent, with smaller nanoparticles showing higher cytotoxicity against cell lines like HeLa.^[4]

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